

Thermodynamic Data for the Formation of Indium Tribromide: A Technical Guide

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Compound of Interest

Compound Name: *Indium tribromide*

Cat. No.: B085924

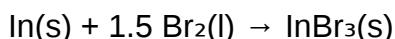
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic data associated with the formation of **Indium Tribromide** (InBr_3). The information is compiled from established chemical databases and literature, offering a core resource for professionals in research and development.

Core Thermodynamic Data

The formation of **Indium Tribromide** from its constituent elements in their standard states is an exothermic process, as indicated by the negative standard enthalpy of formation. The standard state for Indium (In) is crystalline solid, and for Bromine (Br) is a diatomic liquid (Br_2). The balanced chemical equation for the formation of one mole of solid **Indium Tribromide** is:



The key thermodynamic parameters for this reaction at standard conditions (298.15 K and 1 bar) are summarized in the table below.

Thermodynamic Parameter	Symbol	Value	Units
Standard Enthalpy of Formation	$\Delta_f H^\ominus 298$	-428.9 ^{[1][2]}	kJ/mol
Standard Molar Entropy	S^\ominus	167	J/(mol·K)
Standard Gibbs Free Energy of Formation (Calculated)	$\Delta_f G^\ominus 298$	-419.2	kJ/mol

Note: The Standard Gibbs Free Energy of Formation was calculated using the equation $\Delta G = \Delta H - T\Delta S$, with $T = 298.15$ K. The entropy value was converted to kJ/(mol·K) for the calculation.

Experimental Protocols

While specific, detailed experimental protocols for the determination of thermodynamic data for **Indium Tribromide** formation are often found in primary literature not readily accessible through general searches, the established method for determining the enthalpy of formation for such compounds is solution calorimetry.^[3]

A general outline of the likely experimental procedure is as follows:

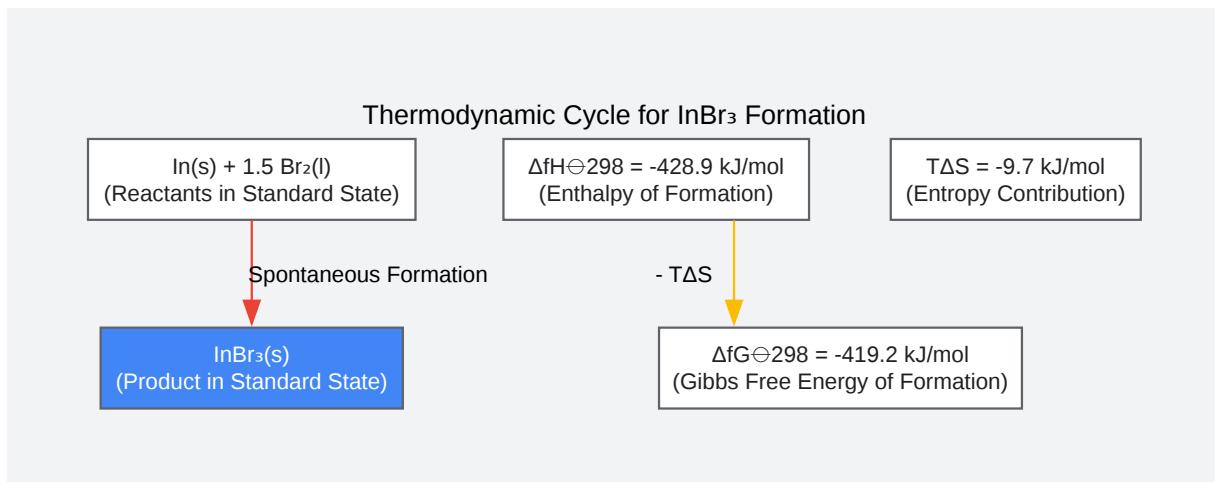
- Calorimeter Calibration: The heat capacity of the calorimeter is determined by a standard reaction with a known enthalpy change or by electrical calibration.
- Dissolution of Reactants: A precisely weighed amount of pure indium metal is dissolved in a suitable solvent (e.g., an acidic solution) within the calorimeter, and the heat change is measured.
- Dissolution of Product: A precisely weighed amount of solid **Indium Tribromide** is dissolved in the same solvent system, and the corresponding heat change is measured.
- Reaction of Bromine: The enthalpy change for the reaction of liquid bromine with the solvent system is also determined.

- Hess's Law Application: By applying Hess's Law to the thermochemical cycle involving the dissolution of reactants and products, the standard enthalpy of formation of **Indium Tribromide** can be calculated.

The standard entropy is typically determined from heat capacity measurements at low temperatures down to near absolute zero, often using adiabatic calorimetry.

Visualization of Thermodynamic Relationships

The following diagram illustrates the relationship between the key thermodynamic parameters for the formation of **Indium Tribromide**.



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Figure 1: Relationship between Enthalpy, Entropy, and Gibbs Free Energy for the formation of **Indium Tribromide**.

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References

- 1. webqc.org [webqc.org]
- 2. Indium(III) bromide - Wikipedia [en.wikipedia.org]
- 3. Solution Calorimetry [serc.carleton.edu]
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